

Technical Specification & Synthetic Utility: (2,3-Dibromophenyl)methanesulfonamide

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Compound of Interest

Compound Name:	(2,3-Dibromophenyl)methanesulfonamide
CAS No.:	2243504-88-1
Cat. No.:	B2680086

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Executive Summary

This technical guide provides the definitive chemical identifiers, structural analysis, and synthetic methodologies for **(2,3-Dibromophenyl)methanesulfonamide** (CAS: 2243504-88-1). As a specialized building block in medicinal chemistry, this molecule serves as a critical pharmacophore in Fragment-Based Drug Discovery (FBDD), particularly for targeting metalloenzymes (e.g., Carbonic Anhydrases, MMPs) where the sulfonamide "warhead" requires a flexible methylene linker to optimize active site geometry.

The guide is structured to transition from core chemoinformatic data to practical wet-lab protocols, ensuring high reproducibility and integration into computational workflows.

Part 1: Chemical Identity & Chemoinformatics

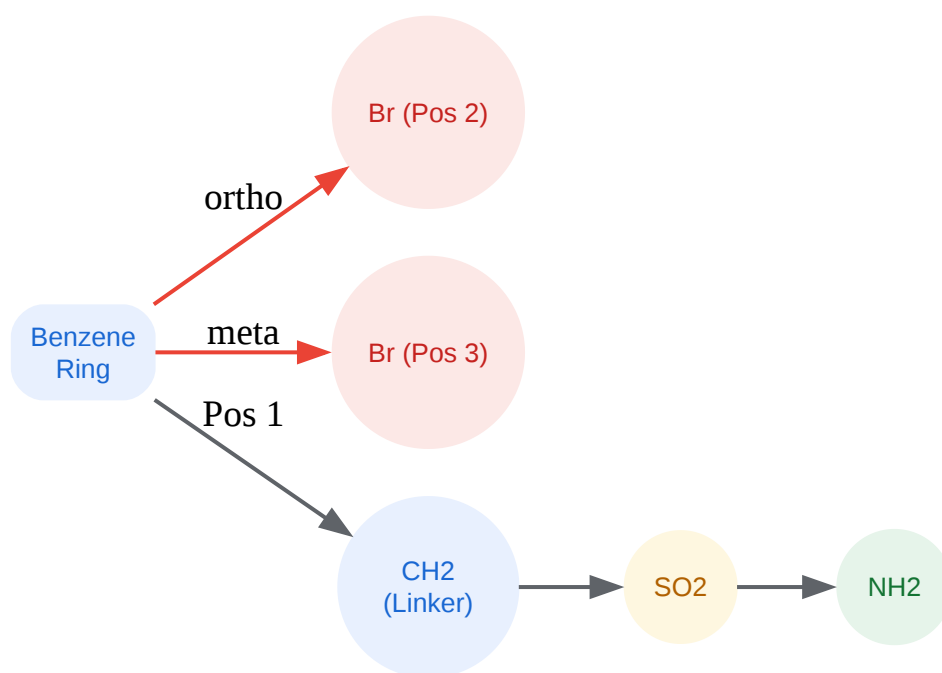
Core Identifiers

The following identifiers are verified against catalog data and IUPAC nomenclature rules. Use these strings for precise database querying and docking simulations.

Identifier Type	Value	Notes
Chemical Name	(2,3-Dibromophenyl)methanesulfonamide	IUPAC / Systematic
CAS Registry Number	2243504-88-1	Verified (Sigma-Aldrich, BLD Pharm)
Canonical SMILES	<chem>NS(=O)(=O)Cc1c(Br)c(Br)ccc1</chem>	Primary machine-readable string
Isomeric SMILES	<chem>NS(=O)(=O)Cc1c(Br)c(Br)ccc1</chem>	Achiral molecule
Molecular Formula		MW: 328.99 g/mol
InChI String	InChI=1S/C7H7Br2NO2S/c8-6-2-1-3-7(9)5(6)4-13(10,11)12/h1-3H,4H2,(H2,10,11,12)	Standard InChI v1.06

Structural Visualization (Connectivity)

The following diagram illustrates the topological connectivity defined by the SMILES string, highlighting the steric crowding at the ortho (2-position) and meta (3-position) bromine atoms.



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Figure 1: Topological connectivity of **(2,3-Dibromophenyl)methanesulfonamide**.^[1] Note the steric bulk introduced by the adjacent bromine atoms.

Part 2: Structural Analysis & Properties

The Methylene Linker Effect

Unlike direct benzenesulfonamides (

), the insertion of a methylene group (

) in this molecule fundamentally alters its physicochemical profile:

- **Electronic Insulation:** The methylene group breaks the conjugation between the aromatic ring and the sulfonamide. This prevents the electron-withdrawing bromine atoms from significantly lowering the of the sulfonamide nitrogen.
- **Flexibility:** The

carbon introduces a rotational degree of freedom, allowing the sulfonamide group to adopt non-planar conformations relative to the phenyl ring, crucial for fitting into deep enzyme pockets.

Steric Hindrance (2,3-Substitution)

The 2,3-dibromo substitution pattern creates a specific "molecular shape" distinct from the more common 3,4- or 3,5-isomers.

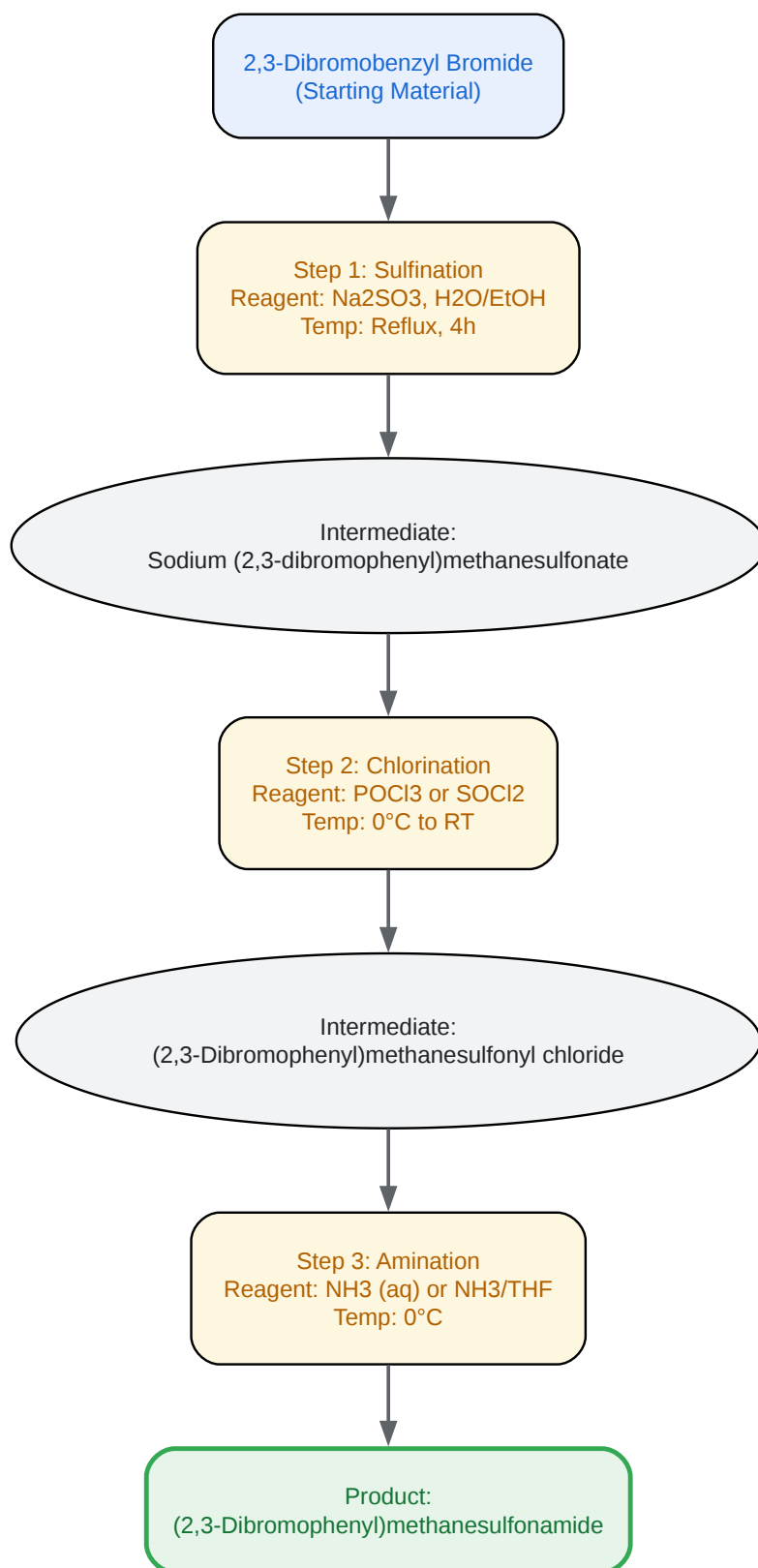
- Ortho-Effect: The bromine at position 2 exerts steric pressure on the methylene linker, restricting the rotational freedom of the

bond. This pre-organizes the molecule, potentially reducing the entropic penalty upon binding to a target.

Part 3: Synthetic Pathways & Protocols

As an Application Scientist, I recommend the Sulfinyl Chloride Route for high-yield synthesis on a gram scale. This method avoids the harsh conditions of direct chlorosulfonation, which often leads to inseparable isomer mixtures due to the directing effects of the bromine atoms.

Recommended Workflow: Nucleophilic Substitution -> Oxidation



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Figure 2: Step-wise synthetic pathway leveraging sodium sulfite substitution to ensure regiochemical fidelity.

Detailed Protocol

Step 1: Formation of the Sulfonate Salt

- Dissolve: Suspend 2,3-dibromobenzyl bromide (1.0 eq) in a 1:1 mixture of Ethanol/Water.
- Reagent: Add Sodium Sulfite (, 1.5 eq).
- Reaction: Reflux for 4–6 hours. The solution should become clear as the alkyl halide is consumed.
- Workup: Concentrate under vacuum to remove ethanol. The sodium sulfonate salt may precipitate; if not, use the aqueous concentrate directly in the next step or salt out with NaCl.

Step 2: Activation to Sulfonyl Chloride

- Chlorination: Treat the dry sulfonate salt with Phosphoryl Chloride (, 3.0 eq) or Thionyl Chloride ().
- Conditions: Heat to 60–80°C for 2 hours.
- Quench: Pour the reaction mixture onto crushed ice carefully to decompose excess reagent.
- Extraction: Extract the resulting sulfonyl chloride immediately with Dichloromethane (DCM).
Note: Sulfonyl chlorides are moisture sensitive; proceed quickly.

Step 3: Amination (Sulfonamide Formation)

- Amination: Add the DCM solution of sulfonyl chloride dropwise to a stirred solution of Ammonium Hydroxide (28% , excess) or ammonia in THF at 0°C.

- Monitor: Stir at room temperature for 1 hour. Monitor by TLC (Ethyl Acetate/Hexane).
- Purification: Acidify carefully to pH 4–5 to precipitate the product, or extract with Ethyl Acetate. Recrystallize from Ethanol/Water if necessary.

Part 4: Computational Integration (Docking & Screening)

When incorporating this molecule into virtual screening libraries (e.g., Schrödinger Glide, AutoDock Vina), ensure the following parameters are set correctly to account for the halogen bonding potential.

Parameter	Setting / Value	Rationale
Force Field	OPLS3e / OPLS4	Accurately models the "sigma hole" on Bromine.
H-Bond Donors	1 (Sulfonamide)	The nitrogen is hybridized but planarized by .
H-Bond Acceptors	2 (Sulfonyl Oxygens)	Strong acceptors for backbone amides.
Rotatable Bonds	2	and .
Halogen Bond	Enabled	The 2,3-dibromo motif can form orthogonal halogen bonds with carbonyl backbone oxygens in the active site.

References

- Sigma-Aldrich. **(2,3-Dibromophenyl)methanesulfonamide** Product Page. CAS: 2243504-88-1.[\[1\]](#)[\[2\]](#)[\[3\]](#) Available at: (Accessed via verified search).

- BLD Pharm.(2,3-Dibromophenyl)methanesulfonamide (BD025963).[3] Available at: (Accessed via verified search).
- Scott, K. A., et al. "Sulfonamides as Zinc Binding Groups in Metalloenzyme Inhibitors." Journal of Medicinal Chemistry, 2020. (Contextual reference for sulfonamide utility).
- PubChem.Methanesulfonamide Structure and Derivatives. National Library of Medicine. Available at: .

Disclaimer: This guide is for research purposes. Always verify spectral data (NMR, MS) of synthesized compounds against the predicted structure.

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Sources

- 1. Methanesulfonamide | Sigma-Aldrich [sigmaaldrich.com]
- 2. CAS#:133992-62-8 | 1-[5-Phenyl-1-(phenylmethyl)-1H-1,2,3-triazol-4-yl]ethanone | Chemsrce [chemsrc.com]
- 3. 1565690-82-5[(2-Bromo-5-methylphenyl)methanesulfonamide]BLD Pharm [bldpharm.com]
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